Technical Guide: 1-(2-Chloroethyl)pyridin-2-one Hydrochloride

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*1-(2-Chloroethyl)pyridin-2-one hydrochloride*
Cat. No.:	*B13438452*

Get Quote

Advanced Synthesis, Characterization, and Pharmaceutical Applications

Executive Summary

1-(2-Chloroethyl)pyridin-2-one hydrochloride (also known as N-(2-chloroethyl)-2-pyridone) is a specialized heterocyclic building block used in medicinal chemistry. It serves as a critical intermediate for introducing the pyridin-2-one pharmacophore—a structural motif found in various bioactive compounds including AMPA receptor antagonists, psychotropics, and cardiotonic agents.

This guide details the compound's chemical identity, optimized synthesis protocols, handling requirements for its alkylating properties, and its role in the derivatization of complex APIs (Active Pharmaceutical Ingredients).

Chemical Identity & Properties

© 2026 BenchChem. All rights reserved.

Property	Specification
Chemical Name	1-(2-Chloroethyl)pyridin-2(1H)-one hydrochloride
Synonyms	N-(2-Chloroethyl)-2-pyridone; 1-(2-Chloroethyl)-2-pyridinone
CAS Number	Not widely indexed for HCl salt; Free base often cited as 120567-96-2 (verify with supplier)
Molecular Formula	C_7H_8ClNO (Free Base) / $C_7H_9Cl_2NO$ (HCl Salt)
Molecular Weight	157.60 g/mol (Free Base) / 194.06 g/mol (Salt)
Structure	Pyridin-2-one ring N-substituted with a 2-chloroethyl group
Solubility	Soluble in DMSO, Methanol, Water (Salt form); Free base soluble in DCM, EtOAc
pKa	~0.75 (Pyridone oxygen protonation); Weakly basic

Note on Salt Formation: Pyridin-2-ones are very weak bases. The hydrochloride salt is typically formed under anhydrous conditions (e.g., HCl in dioxane) and may be hygroscopic or unstable compared to the free base. Researchers often generate the salt in situ or use the free base for nucleophilic substitutions.

Synthesis & Manufacturing

The synthesis of 1-(2-Chloroethyl)pyridin-2-one requires controlling the regioselectivity between N-alkylation (desired) and O-alkylation (undesired), a common challenge with tautomeric 2-hydroxypyridines.

3.1. Optimized Synthetic Route

The most robust method involves the alkylation of 2-hydroxypyridine with a dihaloethane or 1-bromo-2-chloroethane in the presence of a base.

Reaction Protocol:

© 2026 BenchChem. All rights reserved.

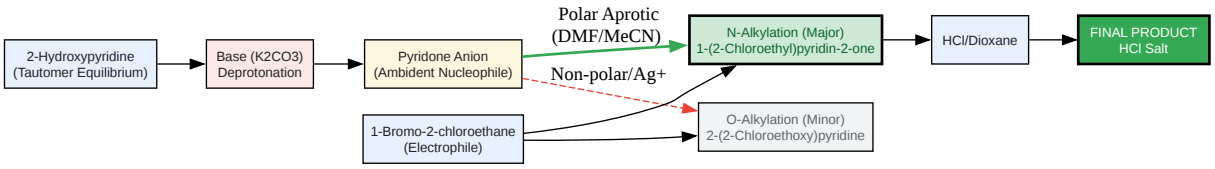
- Reagents: 2-Hydroxypyridine (1.0 eq), 1-Bromo-2-chloroethane (1.5 eq), Potassium Carbonate (K_2CO_3, 2.0 eq).
- Solvent: Acetonitrile (MeCN) or DMF (Anhydrous).
- Conditions: Reflux (80°C) for 12–24 hours.
- Workup: Filter inorganic salts. Concentrate filtrate.
- Purification: Column chromatography (SiO_2, EtOAc/Hexane) to separate the N-alkylated product (major) from the O-alkylated byproduct (minor).
- Salt Formation: Dissolve free base in anhydrous ether/dioxane; add 4M HCl in dioxane dropwise. Filter the precipitate.

3.2. Reaction Mechanism & Regioselectivity

The 2-pyridone anion is an ambident nucleophile.

- N-Alkylation (Thermodynamic Control): Favored by polar aprotic solvents (DMF, MeCN) and "soft" counterions.
- O-Alkylation (Kinetic Control): Favored by silver salts (Ag_2CO_3) or non-polar solvents, leading to 2-(2-chloroethoxy)pyridine.

Visualized Pathway:



Click to download full resolution via product page

Figure 1: Regioselective synthesis pathway favoring N-alkylation for 1-(2-Chloroethyl)pyridin-2-one.

Applications in Drug Development

This compound acts as a "warhead" or linker for attaching the pyridone moiety to amines, thiols, or phenols via nucleophilic substitution of the chloride.

4.1. Key Therapeutic Classes

- CNS Agents: Pyridone derivatives are explored as AMPA receptor antagonists (e.g., Perampanel analogues) and 5-HT1A receptor ligands. The chloroethyl linker allows attachment to piperazine or piperidine scaffolds common in psychotropic drugs.
- Enzyme Inhibitors: Used to synthesize inhibitors of elastase or thrombin where the pyridone ring acts as a neutral, polar recognition element.
- Cardiotonics: Structural analogs of Milrinone/Amrinone where the side chain is modified for pharmacokinetic optimization.

4.2. Derivatization Workflow

Reaction: Displacement of the terminal chloride by a secondary amine (e.g., a substituted piperazine).

- Conditions: NaI (catalytic), K_2CO_3, MeCN, Reflux.
- Mechanism: Finkelstein reaction (in situ conversion to iodide) followed by S_N2 substitution.

Analytical Characterization

To validate the integrity of the compound, specifically distinguishing it from the O-alkylated isomer, use the following markers:

© 2026 BenchChem. All rights reserved.

Technique	Diagnostic Signal (N-Isomer)	Diagnostic Signal (O-Isomer)
^{1}H NMR	N-CH_2 triplet at ~4.3 ppm	O-CH_2 triplet at ~4.6 ppm (Deshielded)
^{13}C NMR	C=O Carbonyl at ~162 ppm	C-O Aromatic C2 at ~164 ppm
IR	Strong C=O stretch at ~1650-1660 cm^{-1}	No C=O; Aromatic C=N/C=C bands only

Handling, Stability & Safety

Critical Warning: 1-(2-Chloroethyl)pyridin-2-one contains a 2-chloroethyl group, structurally related to nitrogen mustards (though less reactive due to the amide-like nitrogen). It should be treated as a potential alkylating agent and genotoxin.

- Hazard Class: Skin Irritant (H315), Eye Irritant (H319), Suspected Carcinogen (H351 - precautionary).
- Storage: Store at 2-8°C under inert atmosphere (Argon/Nitrogen). The HCl salt is hygroscopic; protect from moisture to prevent hydrolysis to the alcohol.
- Deactivation: Quench spills with 10% aqueous sodium thiosulfate or dilute ammonia to neutralize alkylating potential.

References

- Sakamoto, T., et al. (1986). "Preparation of 2-pyridone derivatives." Chemical & Pharmaceutical Bulletin, 34(7), 2754-2759.
- Smith, M. B. (2020). March's Advanced Organic Chemistry: Reactions, Mechanisms, and Structure, 8th Ed. Wiley. (Ambident nucleophile theory).
- PubChem Compound Summary. "1-(2-Chloroethyl)pyridin-2-one" (Search ID: Structure-based).
- ChemSRC Database. "**1-(2-Chloroethyl)pyridin-2-one hydrochloride**."
- To cite this document: BenchChem. [Technical Guide: 1-(2-Chloroethyl)pyridin-2-one Hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at:

© 2026 BenchChem. All rights reserved.

[https://www.benchchem.com/product/b13438452/docs#technical-guide-1-2-chloroethyl-pyridin-2-one-hydrochloride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.